

Application Notes & Protocols for the Quantification of 1-Butoxy-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Butoxy-4-nitrobenzene

CAS No.: 7244-78-2

Cat. No.: B1195281

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Abstract

This comprehensive guide provides detailed analytical methodologies for the accurate and precise quantification of **1-Butoxy-4-nitrobenzene**, a key intermediate in various chemical syntheses. The protocols are designed for researchers, quality control analysts, and drug development professionals who require robust and validated methods for analyte quantification in solution-based matrices. We present two primary chromatographic techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). The document explains the causality behind instrumental choices, provides step-by-step experimental protocols, and includes expected performance metrics to ensure trustworthiness and reproducibility.

Introduction and Analyte Overview

1-Butoxy-4-nitrobenzene (CAS: 7244-78-2) is a nitroaromatic compound characterized by a butyl ether group attached to a nitrophenyl ring.^[1] Its accurate quantification is critical for reaction monitoring, purity assessment, and stability studies in both academic research and industrial applications. The presence of a strong chromophore (the nitroaromatic ring) and

sufficient volatility makes it amenable to analysis by common chromatographic techniques.[2] [3] This application note details two orthogonal methods, HPLC-UV and GC-MS, providing a comprehensive toolkit for its analysis.

Physicochemical Properties

Understanding the analyte's properties is fundamental to method development. Key characteristics of **1-Butoxy-4-nitrobenzene** are summarized below.

Property	Value	Source
CAS Number	7244-78-2	[4]
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1][2]
Molecular Weight	195.22 g/mol	[1][5]
Appearance	White or colorless to yellow/orange powder or liquid	[5]
Melting Point	31 °C	[4]
Boiling Point	308 °C at 760 mmHg	[4]
Solubility	Soluble in methanol and other organic solvents	[4]

Rationale for Method Selection

The choice of an analytical method is dictated by the analyte's chemical nature, the sample matrix, and the required sensitivity and selectivity.

- High-Performance Liquid Chromatography (HPLC) with UV Detection: This is a cornerstone technique for non-volatile or thermally sensitive compounds.[3] **1-Butoxy-4-nitrobenzene** possesses a nitroaromatic functional group which acts as a strong chromophore, making it highly suitable for UV detection.[2] Reversed-phase HPLC is the preferred mode as it effectively separates moderately polar organic molecules. This method is robust, widely available, and provides excellent quantitative performance.[6]

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS offers unparalleled selectivity and sensitivity, making it ideal for identifying and quantifying volatile and semi-volatile compounds, even in complex mixtures.[7][8] **1-Butoxy-4-nitrobenzene** has a boiling point suitable for GC analysis without derivatization. The mass spectrometer provides definitive structural information, confirming peak identity and separating it from co-eluting impurities, which is a significant advantage over UV detection alone.[9]

Method 1: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

This protocol outlines a reversed-phase HPLC method for the routine quantification of **1-Butoxy-4-nitrobenzene**.

Experimental Protocol: HPLC-UV

1. Instrumentation and Materials

- HPLC system equipped with a binary or quaternary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- HPLC-grade acetonitrile and water.
- Analytical balance, volumetric flasks, and pipettes.
- Syringe filters (0.45 µm, PTFE or nylon).
- Reference standard of **1-Butoxy-4-nitrobenzene** (>99.0% purity).[5]

2. Preparation of Solutions

- Mobile Phase A: HPLC-grade water.
- Mobile Phase B: HPLC-grade acetonitrile.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **1-Butoxy-4-nitrobenzene** reference standard and dissolve in 25.0 mL of acetonitrile in a volumetric

flask.

- Working Standard Solutions: Prepare a series of working standards by serially diluting the stock solution with a 50:50 mixture of acetonitrile and water to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

3. HPLC Conditions The following table summarizes the instrumental parameters for the analysis.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: Water, B: Acetonitrile
Gradient	60% B to 90% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	Set to the absorbance maximum of the nitroaromatic chromophore (typically 254 nm or scan for λ _{max})

4. Sample Preparation

- Dissolve the sample containing **1-Butoxy-4-nitrobenzene** in acetonitrile or the initial mobile phase to achieve an expected concentration within the calibration range (1-100 µg/mL).
 - Vortex to ensure complete dissolution.
 - Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.
- [6]

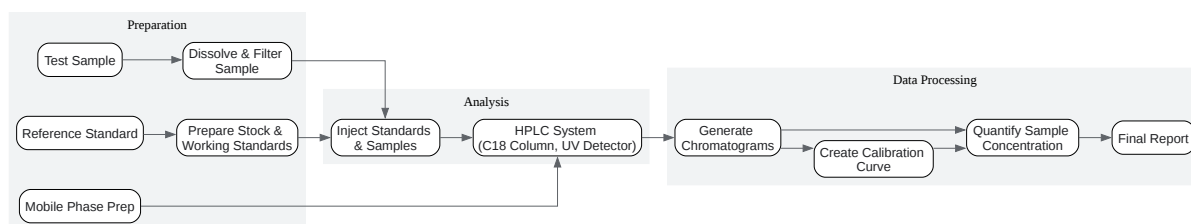
5. Data Analysis and System Suitability

- **Calibration:** Construct a calibration curve by plotting the peak area of the standards against their known concentrations. Perform a linear regression to determine the equation of the line and the correlation coefficient (R^2).
- **Quantification:** Determine the concentration of **1-Butoxy-4-nitrobenzene** in the samples by interpolating their peak areas from the calibration curve.
- **System Suitability:** Before sample analysis, inject a mid-range standard five times. The relative standard deviation (RSD) of the peak area and retention time should be $\leq 2.0\%$.

Expected Performance

Parameter	Expected Value
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	$\sim 0.1 - 0.5 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.5 - 1.5 \mu\text{g/mL}$
Precision (%RSD)	$< 2.0\%$
Accuracy (% Recovery)	98 - 102%

HPLC-UV Workflow Diagram



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Caption: HPLC-UV analytical workflow for **1-Butoxy-4-nitrobenzene**.

Method 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This GC-MS method provides high sensitivity and definitive identification, making it suitable for trace analysis or analysis in complex matrices.

Experimental Protocol: GC-MS

1. Instrumentation and Materials

- Gas chromatograph coupled to a mass spectrometer with an Electron Ionization (EI) source.
- Non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).[10]
- Carrier Gas: Helium (99.999% purity).
- GC-MS vials with septa.

- High-purity volatile solvents (e.g., ethyl acetate, dichloromethane).
- Reference standard of **1-Butoxy-4-nitrobenzene** (>99.0% purity).

2. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **1-Butoxy-4-nitrobenzene** and dissolve in 25.0 mL of ethyl acetate in a volumetric flask.
- Working Standard Solutions: Prepare calibration standards by serially diluting the stock solution with ethyl acetate to cover the desired concentration range (e.g., 0.1 µg/mL to 20 µg/mL).

3. GC-MS Conditions The following table provides a starting point for the instrumental conditions, which may require optimization.

Parameter	Condition
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL (Splitless mode)
Oven Program	Initial: 100 °C, hold 1 min. Ramp: 15 °C/min to 280 °C, hold 5 min.
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Scan Mode	Full Scan (m/z 50-300) for identification; Selected Ion Monitoring (SIM) for quantification.

4. Sample Preparation

- Proper sample preparation is crucial for accurate GC-MS analysis and aims to extract the analyte from the matrix and remove interferences.[7]
- For liquid samples (e.g., reaction mixtures), perform a direct dilution with ethyl acetate to a concentration within the calibration range.
- For aqueous samples, a liquid-liquid extraction (LLE) may be necessary. Acidify the sample and extract with dichloromethane or ethyl acetate.[7] Dry the organic extract over anhydrous sodium sulfate before analysis.

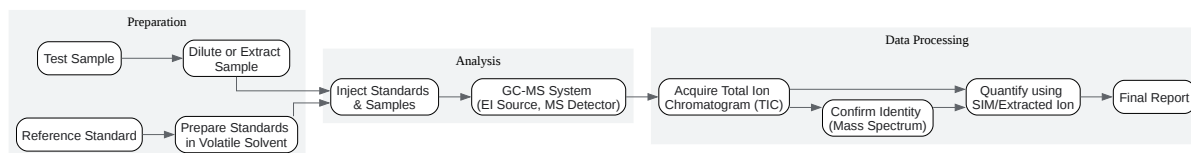
5. Data Analysis

- Identification: Confirm the identity of **1-Butoxy-4-nitrobenzene** by comparing its retention time and mass spectrum with that of a pure standard. The mass spectrum should show the molecular ion (m/z 195) and characteristic fragment ions.[2]
- Quantification (SIM Mode): For high sensitivity, use Selected Ion Monitoring (SIM). Monitor at least three characteristic ions (e.g., m/z 195, 139, 93). Use the most abundant, unique ion for quantification and the others for confirmation.
- Calibration: Generate a calibration curve by plotting the peak area of the quantitation ion against the concentration of the prepared standards.

Expected Performance

Parameter	Expected Value
Linearity (R^2)	≥ 0.998
Limit of Detection (LOD)	~1 - 10 ng/mL
Limit of Quantification (LOQ)	~5 - 30 ng/mL
Precision (%RSD)	< 5.0%
Accuracy (% Recovery)	95 - 105%

GC-MS Workflow Diagram



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Caption: GC-MS analytical workflow for **1-Butoxy-4-nitrobenzene**.

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